

Application Notes: Preparation and Use of 5% Chelex® 100 for DNA Extraction

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Compound of Interest

Compound Name: CHELEX 100

Cat. No.: B1177728

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Introduction

Chelex® 100 is a chelating ion-exchange resin widely utilized for the rapid and efficient extraction of DNA from a variety of biological samples.[1][2] It is composed of styrene-divinylbenzene copolymers with paired iminodiacetate ions that exhibit a high affinity for polyvalent metal ions.[2][3][4] In DNA extraction, Chelex® 100's primary function is to bind and remove metal ions, particularly magnesium (Mg^{2+}), from the solution.[2][3][4] Since Mg^{2+} is an essential cofactor for deoxyribonucleases (DNases), its sequestration by Chelex® 100 inactivates these enzymes, thereby protecting the liberated DNA from enzymatic degradation, especially during heat-based lysis steps.[1][2][3][5]

This method is particularly advantageous for preparing DNA templates for Polymerase Chain Reaction (PCR) applications.[2][6] It is a cost-effective, rapid, and simple alternative to more complex and expensive commercial extraction kits.[1] The procedure typically involves incubating the sample with a 5% Chelex® 100 suspension, boiling to lyse cells and denature proteins, and then centrifuging to pellet the resin and cellular debris.[5][6] The resulting supernatant, containing single-stranded DNA, can be directly used in downstream molecular applications.[2]

Applications

The Chelex® 100 DNA extraction method is robust and has been successfully applied to a diverse range of sample types, including:

- Forensic samples (e.g., dried bloodstains, hair follicles, saliva)[1][3][6]
- Liquid blood and buccal swabs[3]
- Tissues and cell cultures[1]
- Bacteria and parasites[1]

Protocols

Preparation of 5% (w/v) Chelex® 100 Suspension

This protocol describes the preparation of a 5% weight by volume (w/v) aqueous suspension of Chelex® 100 resin.

Materials and Reagents

Reagent/Material	Specifications
Chelex® 100 Resin	Molecular Biology Grade, 100-200 or 200-400 mesh, sodium form
Deionized Water (DI H ₂ O)	Ultra-pure or sterile
Sterile Container	Autoclaved glass bottle or 50 mL conical tube
Sterile Magnetic Stir Bar	-
Weighing Scale	-
Spatula	Sterile
Magnetic Stir Plate	-

Quantitative Data for Preparation

Final Volume	Chelex® 100 Resin (g)	Sterile Deionized Water (mL)
50 mL	2.5	50
100 mL	5.0	100
200 mL	10.0	200

Procedure

- Place a sterile container on a weighing scale and tare the weight.
- Using a sterile spatula, carefully weigh the desired amount of Chelex® 100 resin (e.g., 2.5 g for a 50 mL solution).[3]
- Add the appropriate volume of sterile, deionized water to the container (e.g., 50 mL for a 2.5 g measure).[3]
- Add a sterile magnetic stir bar to the container.[3]
- Seal the container and place it on a magnetic stir plate. Mix the suspension thoroughly.
- Properly label the container with the solution name ("5% Chelex® 100 Suspension"), preparation date, and expiration date (typically one year from the date of preparation).[3]
- Store the suspension at room temperature.[3]

Quality Control

- pH Check: The pH of the final 5% Chelex® 100 suspension should be alkaline, typically between 9 and 11.[5]
- Homogeneity: Before each use, ensure the suspension is well-mixed, as the resin beads settle quickly.[6][7] Continuous stirring while pipetting is recommended to ensure a consistent concentration.[6]

- Sterility: Maintain sterile technique throughout the preparation process to prevent microbial contamination.[7]

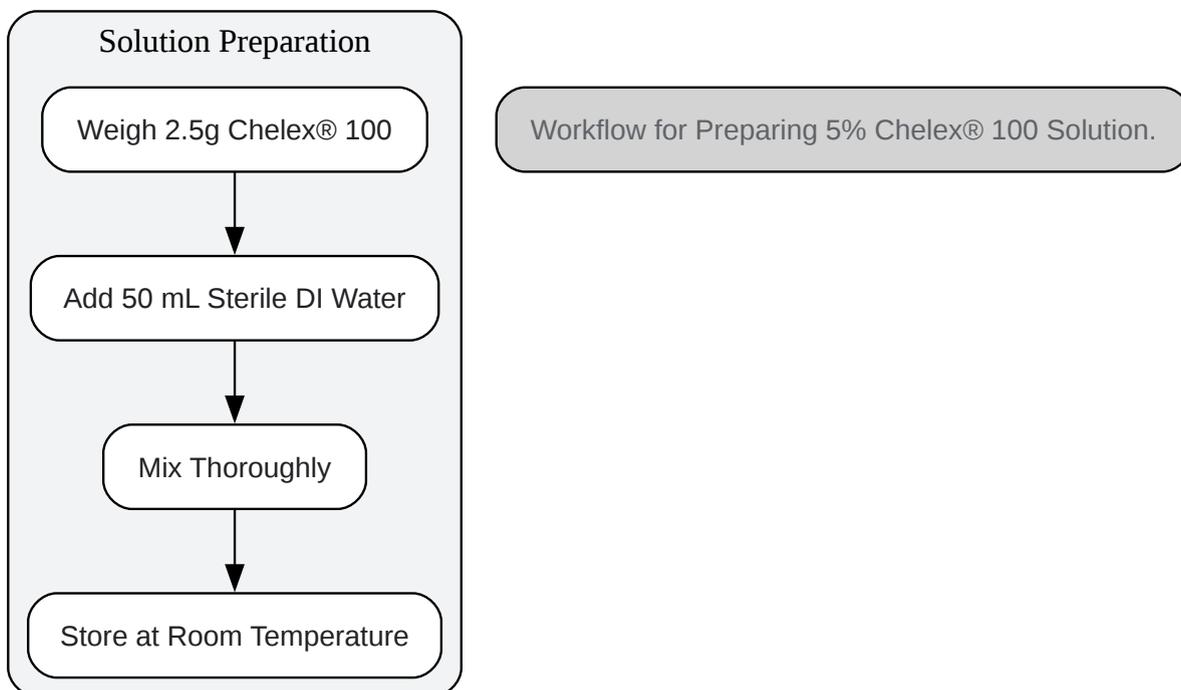
General Protocol for DNA Extraction from Buccal Swabs

This protocol provides a general workflow for extracting DNA from buccal swabs using the prepared 5% Chelex® 100 suspension.

Materials

- 5% Chelex® 100 Suspension
- Proteinase K (20 mg/mL solution)
- Sterile 1.5 mL microcentrifuge tubes
- Sterile scissors or scalpel
- Pipettors and wide-bore pipette tips
- Vortex mixer
- Heating block or water bath set to 56°C and 100°C
- Microcentrifuge

Experimental Workflow



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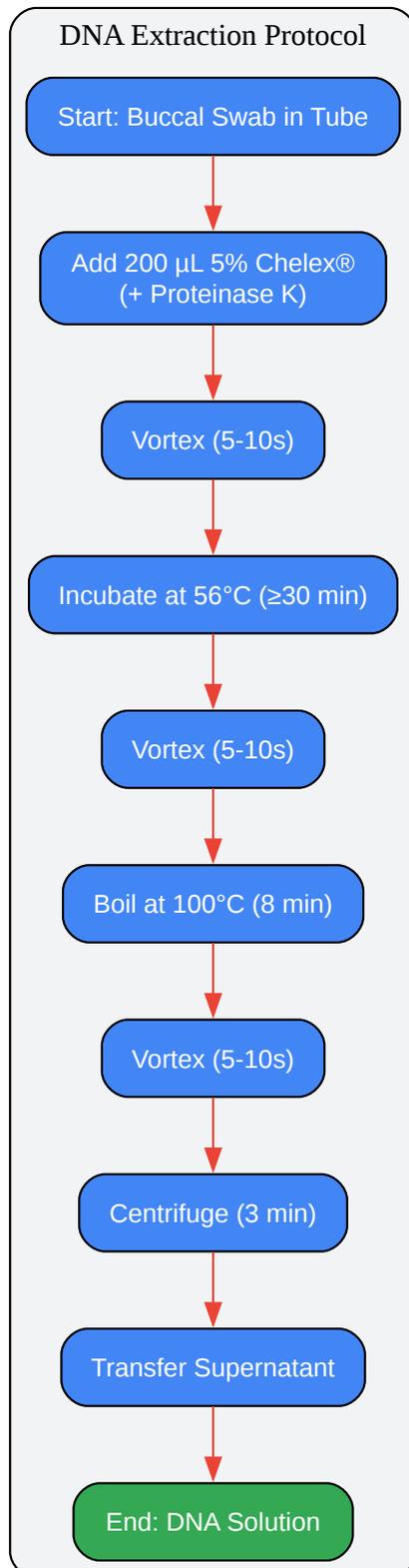
Caption: Workflow for Preparing 5% Chelex® 100 Solution.

Procedure

- Using sterile scissors, cut the tip of the buccal swab and place it into a sterile 1.5 mL microcentrifuge tube.
- Add 200 μ L of the well-suspended 5% Chelex® 100 solution to the tube. Use a wide-bore pipette tip to ensure the resin beads are transferred.[3]
- (Optional but recommended) Add 2-3 μ L of Proteinase K solution (20 mg/mL) to aid in protein digestion.[3]
- Vortex the tube for 5-10 seconds to mix.
- Incubate the tube at 56°C for at least 30 minutes (incubation can be extended for several hours for samples like hair).[3]

- Vortex vigorously for 5-10 seconds.[3]
- Place the tube in a 100°C heating block or boiling water bath for 8 minutes to lyse the cells and denature proteins.[3]
- Vortex the tube again for 5-10 seconds.[3]
- Centrifuge the tube at high speed (e.g., 10,000 - 15,000 x g) for 3 minutes to pellet the Chelex® resin and cellular debris.[3]
- Carefully transfer 50-100 µL of the supernatant containing the DNA to a new sterile tube, avoiding the pelleted resin.
- The DNA in the supernatant is now ready for downstream applications like PCR or can be stored at 4°C for short-term storage or -20°C for long-term storage.[2][5]

Experimental Workflow Diagram



Workflow for DNA Extraction using 5% Chelex® 100.

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Caption: Workflow for DNA Extraction using 5% Chelex® 100.

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